

Application Notes and Protocols for Metabolic Studies Using Glutaminase-IN-4

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Compound of Interest

Compound Name: Glutaminase-IN-4

Cat. No.: B15579254

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Glutaminase-IN-4, also identified as compound 2a in specific chemical series, is an allosteric inhibitor of kidney-type glutaminase (GLS).[1][2][3] GLS is a critical enzyme in cellular metabolism, catalyzing the conversion of glutamine to glutamate.[4][5][6] This reaction is a key entry point for glutamine into the tricarboxylic acid (TCA) cycle and is vital for the biosynthesis of other amino acids and glutathione.[5][7] In many cancer cells, there is an increased reliance on glutamine metabolism, a phenomenon often termed "glutamine addiction," making glutaminase an attractive target for therapeutic intervention.[4][7][8][9] **Glutaminase-IN-4** serves as a valuable tool for investigating the metabolic consequences of GLS inhibition in various cellular contexts.

Mechanism of Action:

Glutaminase-IN-4 functions as an allosteric inhibitor of GLS.[1][2][3] Allosteric inhibition means that it binds to a site on the enzyme distinct from the active site where glutamine binds. This binding event induces a conformational change in the enzyme, leading to a reduction in its catalytic activity. By inhibiting GLS, **Glutaminase-IN-4** effectively blocks the first step of glutaminolysis, leading to a decrease in intracellular glutamate levels and subsequent downstream metabolites.[7] This disruption of glutamine metabolism can impact cellular energy production, redox balance, and biosynthesis, ultimately affecting cell growth and viability, particularly in glutamine-dependent cells.[7][8]

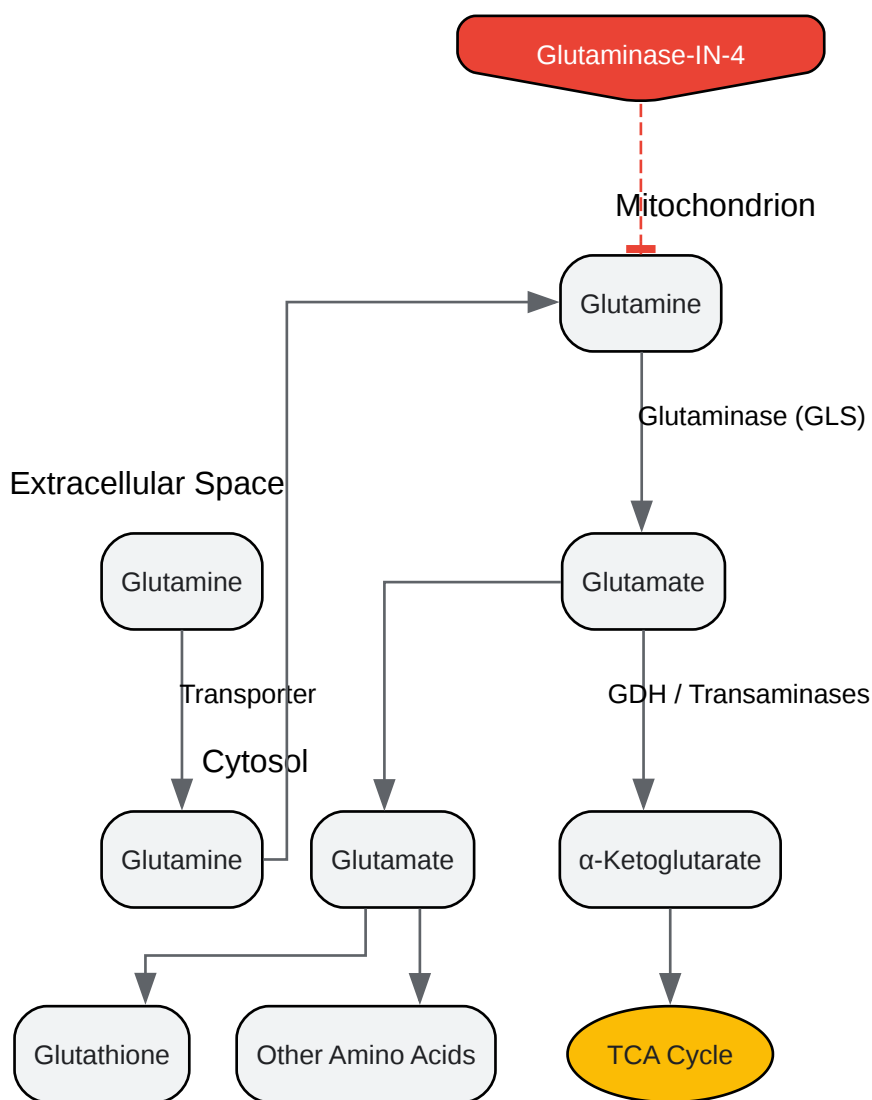
Quantitative Data

The following table summarizes the key quantitative data for **Glutaminase-IN-4**.

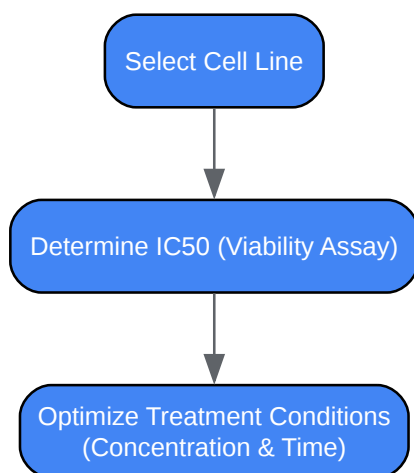
| Parameter | Value | Reference |
|-----------------|-------------------------------|---|
| Target | Kidney-type Glutaminase (GLS) | [1] [2] [3] |
| Inhibition Type | Allosteric | [1] [2] [3] |
| IC50 | 2.3 μ M | [1] [2] [3] |

Signaling Pathway

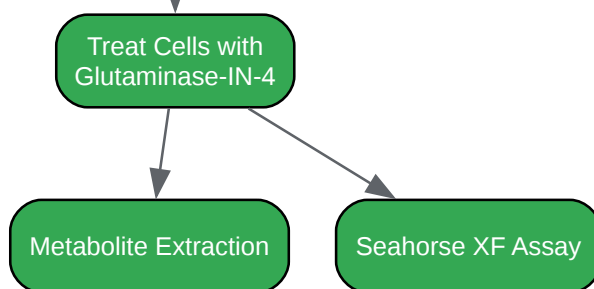
The diagram below illustrates the central role of glutaminase in cellular metabolism and the point of inhibition by **Glutaminase-IN-4**.



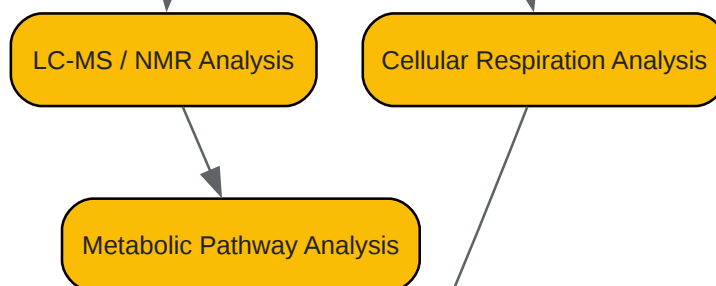
Phase 1: Planning and Setup



Phase 2: Experiment Execution



Phase 3: Data Analysis



Phase 4: Interpretation



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